

# A Comprehensive Technical Guide to 2,6-Dimethyldecane (CAS Number: 13150-81-7)

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## Compound of Interest

Compound Name: 2,6-Dimethyldecane

Cat. No.: B082109

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## Abstract

This technical guide provides an in-depth overview of **2,6-dimethyldecane** (CAS No. 13150-81-7), a branched-chain alkane with significant applications as a chemical intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents. This document collates essential physicochemical properties, detailed experimental protocols for its synthesis and analysis, and explores the signaling pathways influenced by its derivatives. All quantitative data is presented in structured tables for clarity, and key experimental workflows and biological pathways are visualized using diagrams.

## Chemical and Physical Properties

**2,6-Dimethyldecane** is a colorless, flammable liquid with the molecular formula  $C_{12}H_{26}$ .<sup>[1]</sup> It is a saturated hydrocarbon, and its branched structure imparts specific physical properties that are distinct from its linear isomer, n-dodecane.<sup>[2]</sup>

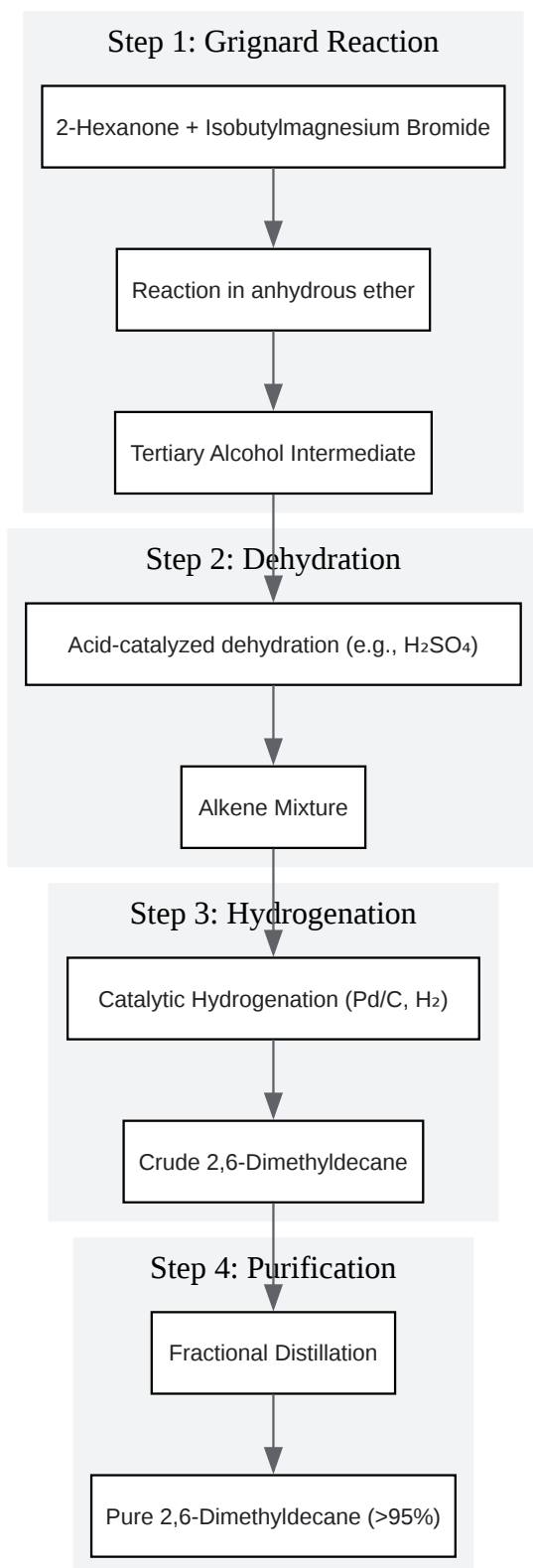
Property	Value	Source
CAS Number	13150-81-7	<a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	<a href="#">[2]</a>
Molecular Weight	170.33 g/mol	<a href="#">[2]</a>
IUPAC Name	2,6-dimethyldecane	<a href="#">[2]</a>
Boiling Point	Approximately 220 °C	<a href="#">[2]</a>
Density	Approximately 0.74 g/cm <sup>3</sup> at 20 °C	<a href="#">[2]</a>
InChI	InChI=1S/C12H26/c1-5-6-9-12(4)10-7-8-11(2)3/h11-12H,5-10H2,1-4H3	<a href="#">[2]</a>
InChI Key	DHJGXZWEQBKLVN-UHFFFAOYSA-N	<a href="#">[2]</a>
SMILES	<chem>CCCCC(C)CCCC(C)C</chem>	<a href="#">[2]</a>

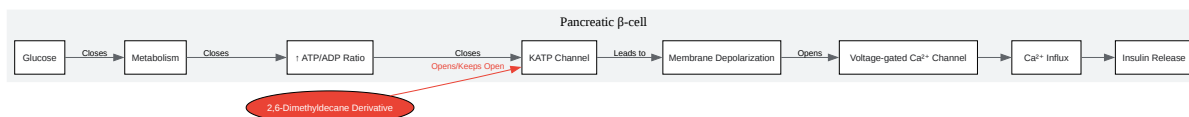
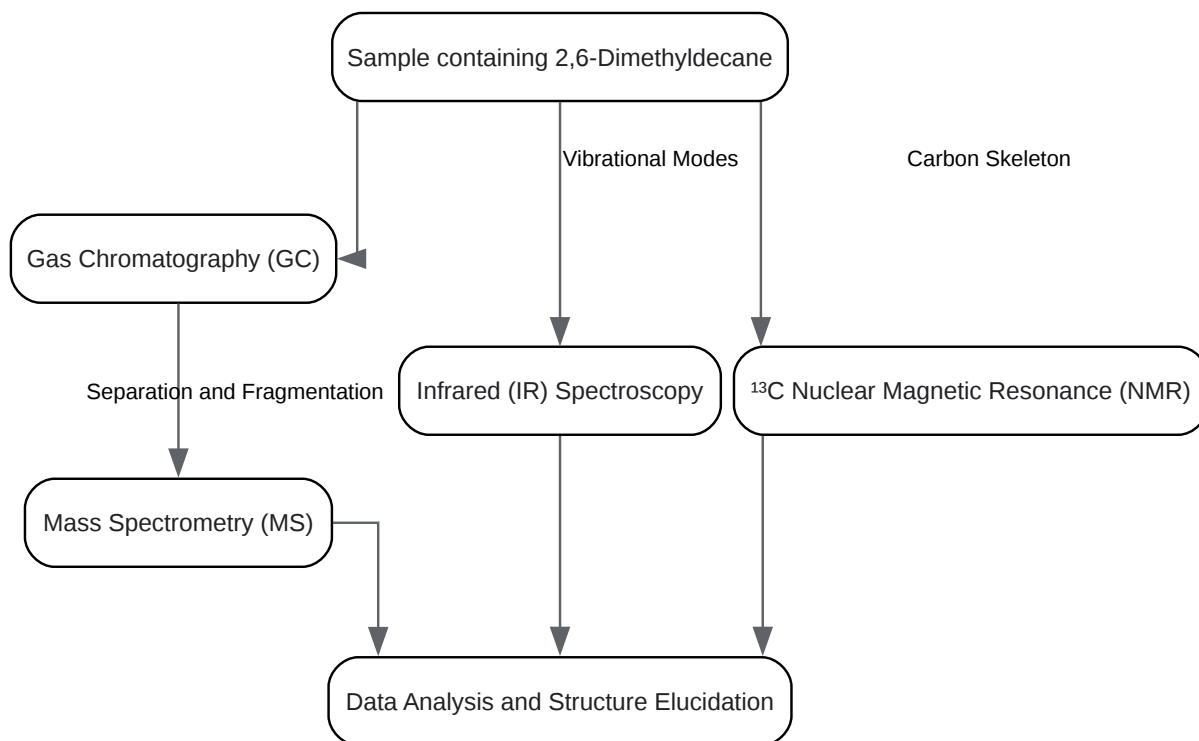
## Experimental Protocols

### Synthesis of 2,6-Dimethyldecane via Grignard Reaction

A common and effective method for the synthesis of **2,6-dimethyldecane** involves a multi-step process starting with a Grignard reaction, followed by dehydration and hydrogenation.[\[2\]](#)

Experimental Workflow for Synthesis





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## References

- 1. KATP Channels and the Metabolic Regulation of Insulin Secretion in Health and Disease: The 2022 Banting Medal for Scientific Achievement Award Lecture - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Buy 2,6-Dimethyldecane (EVT-365501) | 13150-81-7 [evitachem.com]
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